

# An In-depth Technical Guide to p-Methoxycinnamaldehyde

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## Compound of Interest

Compound Name: *p*-METHOXYCINNAMALDEHYDE

Cat. No.: B158666

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This guide provides a comprehensive overview of **p-methoxycinnamaldehyde**, detailing its chemical identity, physical properties, synthesis, and biological activities for researchers, scientists, and drug development professionals.

## Chemical Identity

- IUPAC Name: (2E)-3-(4-methoxyphenyl)prop-2-enal[1][2]
- Synonyms: 4-Methoxycinnamaldehyde, trans-**p-Methoxycinnamaldehyde**, p-Methoxycinnamic aldehyde, (E)-3-(4-methoxyphenyl)acrylaldehyde, 3-(4-Methoxyphenyl)-2-propenal[1][2][3]

## Physicochemical Properties

**p-Methoxycinnamaldehyde** is a solid, crystalline substance, appearing as white to yellowish crystals, and is characterized by a spicy, floral odor. It is almost insoluble in water but soluble in alcohols and oils.

Property	Value	Unit	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>2</sub>		
Molecular Weight	162.19	g/mol	
Melting Point	55 - 60	°C	
Boiling Point	145	°C at 7 mmHg	
Flash Point	110	°C	
Water Solubility	Insoluble		
logP	2.07		
Vapor Pressure	0.001	mmHg at 25 °C (est.)	

## Experimental Protocols

### Synthesis via Claisen-Schmidt Condensation

**p-Methoxycinnamaldehyde** can be synthesized via a base-catalyzed aldol condensation, specifically a Claisen-Schmidt condensation, between p-anisaldehyde and acetaldehyde. The following is a representative protocol adapted from general Claisen-Schmidt reaction procedures.

Objective: To synthesize **p-methoxycinnamaldehyde**.

Materials:

- p-Anisaldehyde
- Acetaldehyde
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Büchner funnel and filter paper
- Standard laboratory glassware

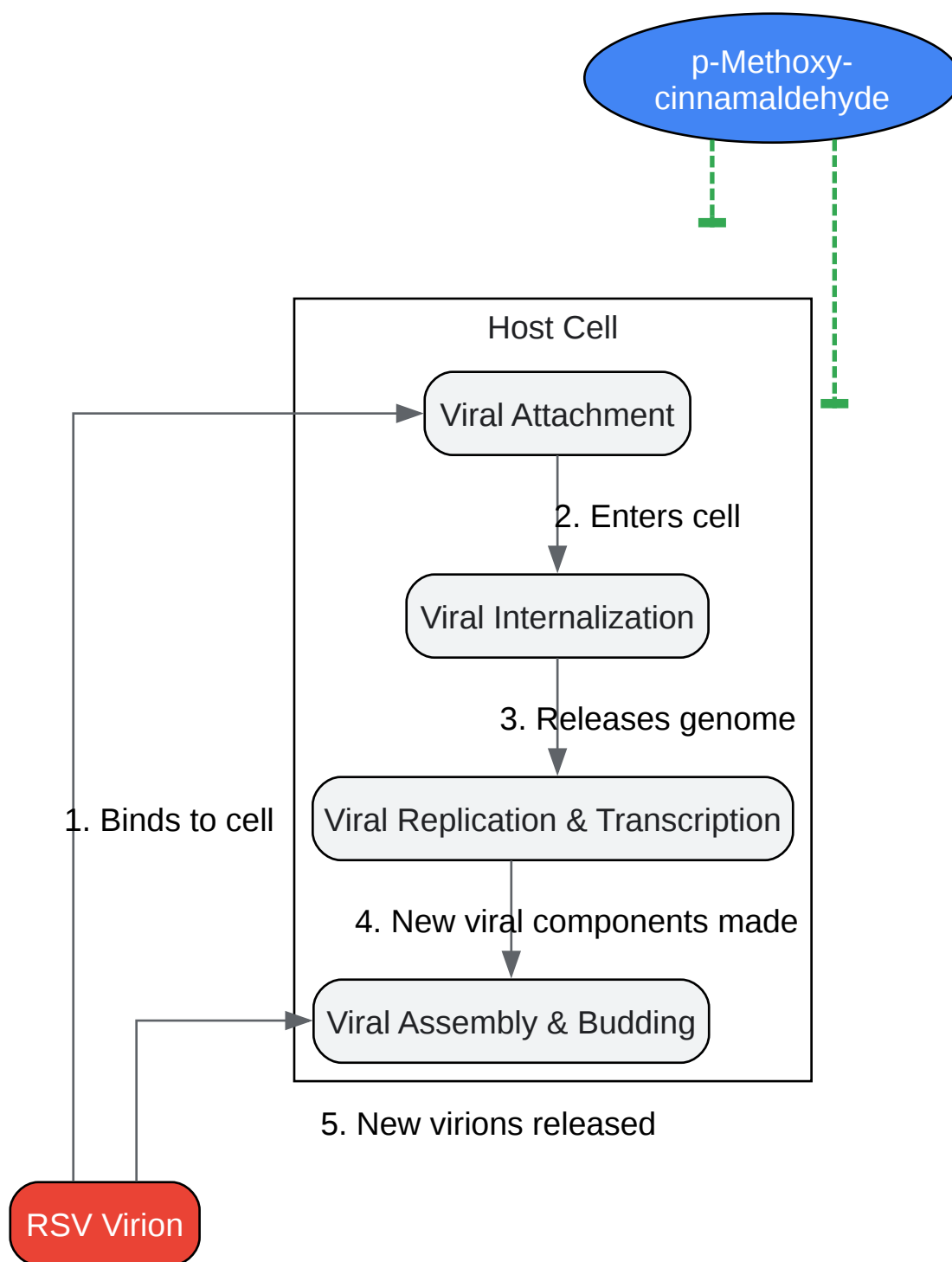
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve p-anisaldehyde in ethanol. Cool the flask in an ice bath.
- **Base Addition:** Prepare a solution of sodium hydroxide in a mixture of ethanol and water. Slowly add this basic solution to the stirred solution of p-anisaldehyde using a dropping funnel, ensuring the temperature remains low.
- **Acetaldehyde Addition:** Slowly add acetaldehyde to the reaction mixture. A precipitate is expected to form as the reaction proceeds.
- **Reaction:** Allow the mixture to stir at a low temperature for several hours or until the reaction is complete (monitored by TLC).
- **Isolation of Product:** Once the reaction is complete, pour the mixture into cold water. Collect the resulting solid precipitate by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the crude product with cold water to remove any residual sodium hydroxide. The product can be further purified by recrystallization from a suitable solvent, such as ethanol.
- **Drying and Characterization:** Dry the purified crystals. The final product's identity and purity can be confirmed by measuring its melting point and using spectroscopic techniques such as NMR and IR spectroscopy.

## Biological Activity: Antiviral Properties

**p-Methoxycinnamaldehyde** has demonstrated significant bioactivity, notably as an antiviral agent against the human respiratory syncytial virus (RSV). Research indicates that its mechanism of action involves the inhibition of the early stages of the viral life cycle.

The compound effectively inhibits the cytopathic effects of RSV in cell cultures. Its primary mode of action is the interference with viral entry into the host cell. This is achieved by blocking both the attachment of the virus to the cell surface and the subsequent internalization of the virus. The workflow below illustrates this inhibitory effect on the RSV life cycle.



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Caption: Inhibition of RSV by **p-Methoxycinnamaldehyde**.

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## References

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